

An In-Depth Technical Guide to Bis(2-ethylhexyl) glutarate

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) glutarate*

CAS No.: 21302-20-5

Cat. No.: B1594760

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This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, providing in-depth information on the molecular properties, synthesis, analysis, and applications of **Bis(2-ethylhexyl) glutarate**.

Core Molecular Identity

Bis(2-ethylhexyl) glutarate, also known by its IUPAC name bis(2-ethylhexyl) pentanedioate, is a diester of glutaric acid and 2-ethylhexanol.^[1] It belongs to a class of organic compounds utilized for their plasticizing and solvent properties.^[1] Understanding its fundamental molecular characteristics is the first step in leveraging its potential in research and formulation.

Chemical Formula and Molecular Weight

The precise molecular identity of a compound is critical for stoichiometric calculations in synthesis, quantitative analysis, and formulation development.

- Chemical Formula: $C_{21}H_{40}O_4$ ^[2]
- Molecular Weight (Average): 356.5 g/mol ^{[1][2]}

- Monoisotopic Mass: 356.29265975 Da[2]

The distinction between average molecular weight and monoisotopic mass is crucial for high-resolution analytical techniques. While average molecular weight is used for bulk chemical calculations, monoisotopic mass (calculated using the mass of the most abundant isotopes of each element) is essential for accurate mass spectrometry.

Structural Representation

The compound's structure consists of a central five-carbon glutarate backbone with two branched 2-ethylhexyl ester groups attached at either end.[1] This branched, aliphatic structure is key to its physical properties, such as its low water solubility and high boiling point.[1]

Caption: Simplified molecular connectivity of **Bis(2-ethylhexyl) glutarate**.

Physicochemical and Analytical Characterization

A thorough understanding of a compound's physical properties and spectral data is essential for its practical application, purification, and identification. **Bis(2-ethylhexyl) glutarate** is a colorless to light yellow liquid at room temperature.[1]

Key Physical Properties

The following table summarizes the key physicochemical properties of **Bis(2-ethylhexyl) glutarate**, which dictate its behavior as a solvent, plasticizer, and potential formulation excipient.

Property	Value	Source
CAS Number	21302-20-5	[1][2]
Appearance	Colorless to light yellow liquid	[1]
Water Solubility	Very low (< 0.001 g/L); essentially insoluble	[1]
Organic Solvent Solubility	Moderately soluble in common organic solvents	[1]

Causality Insight: The two long, branched alkyl chains (2-ethylhexyl groups) impart a significant hydrophobic character to the molecule, leading to its extremely low water solubility.[1] This property is advantageous in applications requiring resistance to aqueous environments, such as in coatings or certain drug delivery systems designed to protect a payload from hydrolysis.

Analytical Methods

Confirming the identity and purity of **Bis(2-ethylhexyl) glutarate** is paramount. Mass spectrometry is a primary analytical tool.

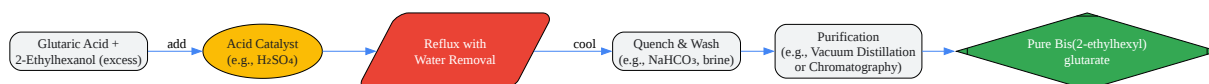
- **Gas Chromatography-Mass Spectrometry (GC-MS):** Under electron ionization, the molecular ion peak is observed at a mass-to-charge ratio (m/z) of 356. The most prominent fragmentation involves the loss of a 2-ethylhexyl radical, resulting in a characteristic base peak at m/z 115.[1] This predictable fragmentation pattern is a reliable indicator for structural confirmation.
- **High-Performance Liquid Chromatography (HPLC):** HPLC methods, often coupled with a Diode-Array Detector (DAD), can be developed for quantification.[3] A typical setup might use a C18 reverse-phase column with an acetonitrile/water mobile phase.[3]

Synthesis and Purification Workflow

For researchers requiring a custom synthesis or a deeper understanding of the material's origin, the standard procedure is a Fischer esterification reaction.

Synthetic Pathway: Fischer Esterification

The synthesis typically involves the acid-catalyzed reaction between glutaric acid and 2-ethylhexanol.[1] The reaction is driven to completion by removing the water byproduct, often through azeotropic distillation using a Dean-Stark apparatus.



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Caption: General workflow for the synthesis of **Bis(2-ethylhexyl) glutarate**.

Protocol: Laboratory-Scale Synthesis

This protocol outlines a representative procedure for the synthesis of **Bis(2-ethylhexyl) glutarate**.

Self-Validating System: The success of this protocol is validated at each stage. The removal of water confirms reaction progression. The pH of the aqueous washes confirms the removal of the acid catalyst. Finally, analytical characterization (e.g., GC-MS, NMR) of the final product confirms its identity and purity.

Materials:

- Glutaric acid
- 2-Ethylhexanol (2.2 molar equivalents)
- Concentrated sulfuric acid (catalytic amount)
- Toluene (for azeotropic water removal)
- Saturated sodium bicarbonate solution
- Saturated sodium chloride (brine) solution
- Anhydrous magnesium sulfate

Methodology:

- Setup: Assemble a round-bottom flask with a Dean-Stark trap and a reflux condenser.
- Charging Reactants: To the flask, add glutaric acid, 2-ethylhexanol, and toluene.
- Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.

- **Reaction:** Heat the mixture to reflux. Water will be collected in the Dean-Stark trap as an azeotrope with toluene, providing a visual indicator of the reaction's progress. Continue reflux until no more water is collected.
 - **Experimental Rationale:** Using an excess of 2-ethylhexanol and actively removing the water byproduct shifts the reaction equilibrium towards the product side, maximizing the yield as per Le Châtelier's principle.
- **Work-up:** Cool the reaction mixture. Transfer it to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and brine.
- **Drying & Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by vacuum distillation to yield the final, high-purity **Bis(2-ethylhexyl) glutarate**.

Applications in Scientific Research & Development

While widely used as a plasticizer in industrial applications, **Bis(2-ethylhexyl) glutarate** is also being explored in more technical fields, including drug delivery.^[1]

Role as a Pharmaceutical Excipient

For drug development professionals, the compound's properties make it a candidate for formulation studies.

- **Solubility Enhancement:** Its lipophilic nature and solvent properties can be investigated to improve the solubility and dissolution of poorly water-soluble active pharmaceutical ingredients (APIs).^[1] It has been studied as a component in solid dispersions to enhance the oral bioavailability of drugs like fenofibrate.^[1]
- **Drug Delivery Systems:** As a non-volatile, oily liquid, it can serve as a lipidic carrier in self-emulsifying drug delivery systems (SEDDS) or as a plasticizer in polymer-based controlled-release formulations.

Causality Insight: The ability of **Bis(2-ethylhexyl) glutarate** to enhance drug absorption is linked to its potential to increase the solubility of the drug in the gastrointestinal tract.^[1] By keeping a poorly soluble drug in a dissolved state for a longer period, it increases the concentration gradient across the intestinal membrane, thereby facilitating passive diffusion and absorption.

Safety and Handling

According to aggregated GHS data, **Bis(2-ethylhexyl) glutarate** is not classified as a hazardous substance.^[2] However, standard laboratory safety practices should always be followed.

- Handling: Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves and safety glasses.^{[4][5]}
- Storage: Store in a cool, dry place in a tightly sealed container, away from strong oxidizing agents.^[4]

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